

Application Note: Amine-Reactive 6-Carboxyfluorescein (6-FAM) for Protein Conjugation

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Compound of Interest

Compound Name: 6-Carboxyfluorescein

Cat. No.: B556484

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Audience: Researchers, scientists, and drug development professionals.

Introduction

6-Carboxyfluorescein (6-FAM) is a widely used green fluorescent dye valued for its high quantum yield and good water solubility.^[1] For protein conjugation, 6-FAM is commonly derivatized with an N-hydroxysuccinimide (NHS) ester, also known as a succinimidyl ester (SE).^{[2][3]} This amine-reactive group readily couples to primary amines on proteins, such as the ϵ -amino group of lysine residues and the N-terminal α -amino group, to form a stable, covalent amide bond.^{[4][5]} This process is essential for producing fluorescently labeled proteins for a variety of applications, including fluorescence microscopy, flow cytometry, immunoassays, and protein interaction studies.^[6]

This document provides detailed protocols for the conjugation of 6-FAM NHS ester to proteins, methods for characterizing the resulting conjugate, and troubleshooting guidelines.

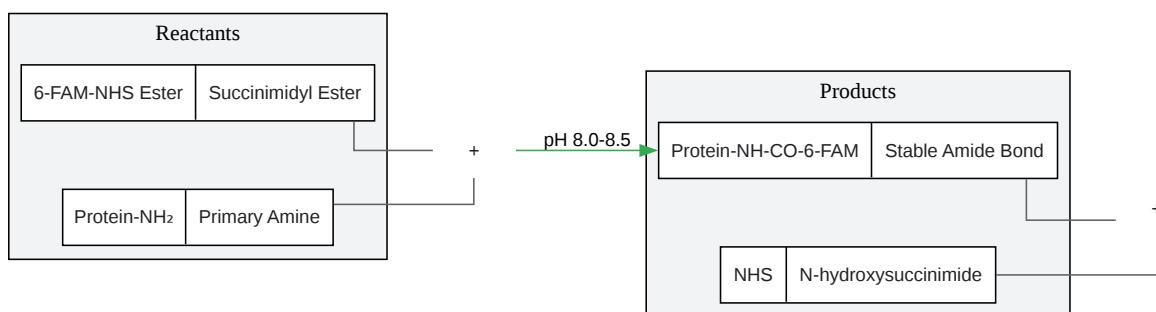
Quantitative Data Summary

The spectroscopic properties of **6-Carboxyfluorescein** are crucial for experimental design and data analysis.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~494 nm	[6][7][8]
Emission Maximum (λ_{em})	~520 nm	[6][8]
Molar Extinction Coefficient (ϵ)	~75,000 M ⁻¹ cm ⁻¹ at 494 nm	[6][8]
Fluorescence Quantum Yield (Φ)	~0.9	[6][8]
Molecular Weight (6-FAM, SE)	~473.39 g/mol	[4]
Correction Factor (CF ₂₈₀)	~0.30	[9]

Principle of Conjugation

The conjugation chemistry relies on the reaction between the N-hydroxysuccinimide (NHS) ester of 6-FAM and a primary amine on the protein. The reaction occurs at a slightly basic pH (8.0-8.5) where the primary amine is deprotonated and acts as a nucleophile, attacking the carbonyl group of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide.[3][5][10]

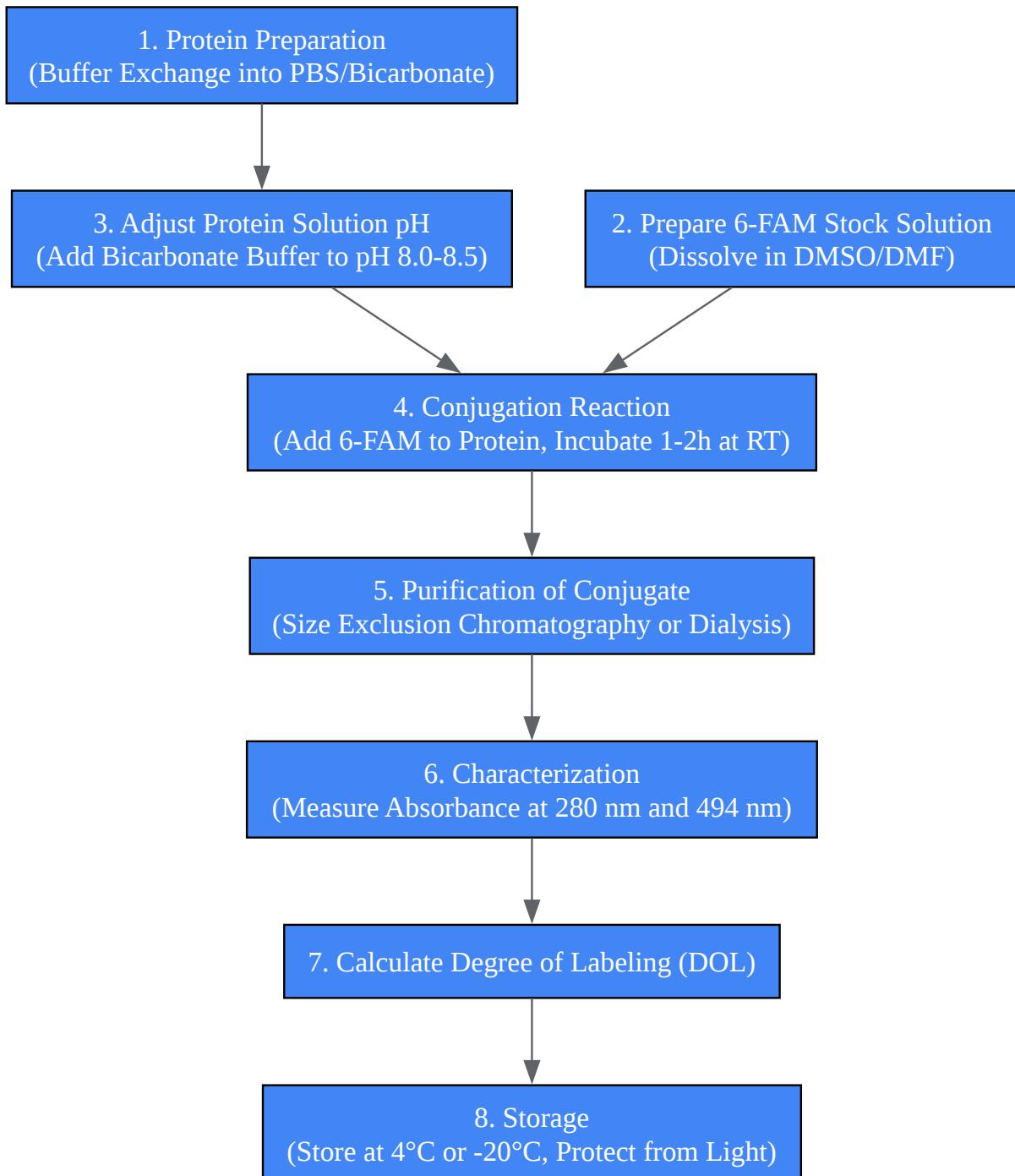


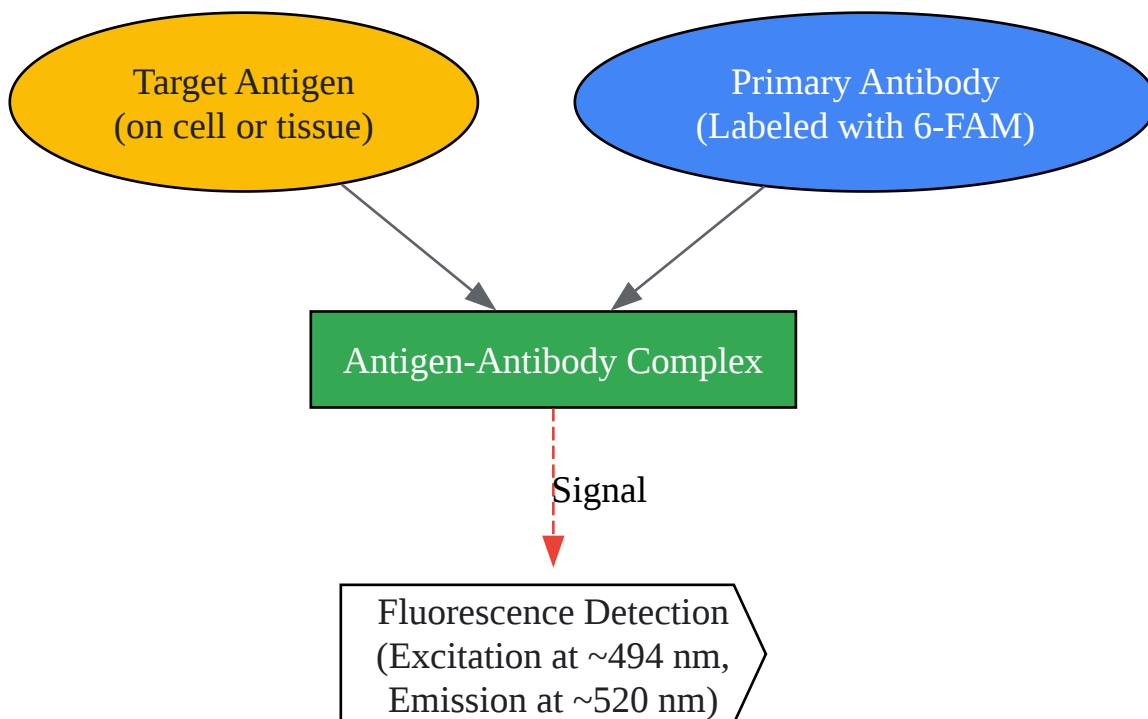
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Figure 1. Reaction of 6-FAM NHS ester with a protein's primary amine.

Experimental Protocols

This section provides a detailed workflow for labeling a protein, such as an IgG antibody, with 6-FAM NHS ester.





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